# Core Directive: Operational Safety & Logistics

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| *Compound of Interest* | |
|---|---|
| *Compound Name:* | *delta23-FK-506* |
| *CAS No.:* | *104987-16-8* |
| *Cat. No.:* | *B1147500* |

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**delta23-FK-506** (also known as Tacrolimus Impurity I or

-Tacrolimus) is a dehydration product of the immunosuppressant Tacrolimus (FK-506).[1][2][3][5] While it is often used as an analytical standard, it shares the high-potency cytotoxic and reproductive hazard profile of its parent compound.[2][3][5]

CRITICAL WARNING: Do not treat **delta23-FK-506** as general chemical waste.[1][2][3][5] It requires handling protocols equivalent to NIOSH Group 1 Hazardous Drugs (antineoplastic/cytotoxic).[2][3][5]

## Emergency Quick Reference: PPE & Handling

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| Category | Requirement | Technical Rationale |
|---|---|---|
| Respiratory | N95 (minimum); P100/HEPA recommended for powders.[1][2][3][5] | Prevents inhalation of aerosolized particulates, which are potent respiratory sensitizers.[2][4] |
| Dermal | Double Nitrile Gloves (ASTM D6978 compliant).[2][3][5] | Macrolides are lipophilic and can permeate standard latex.[2][3] Double gloving provides a breakthrough time buffer.[2][3][5] |
| Eye/Face | Chemical Safety Goggles.[2][3] | Prevent mucosal absorption via the lacrimal duct in case of dust generation. |
| Clothing | Tyvek® Lab Coat (Rear-closing) + Cuffs taped.[1][2][3][5] | Prevents particulate accumulation on street clothes and skin migration.[2][3] |

## Waste Stream Triage & Decision Matrix

Effective disposal begins with segregation.[2][3][5] Mixing high-potency macrolides with general solvents increases the volume of hazardous waste, escalating disposal costs.[2][3][4][5]

Figure 1: Disposal Decision Matrix This logic flow ensures compliance with RCRA (USA) and varying international hazardous waste regulations.

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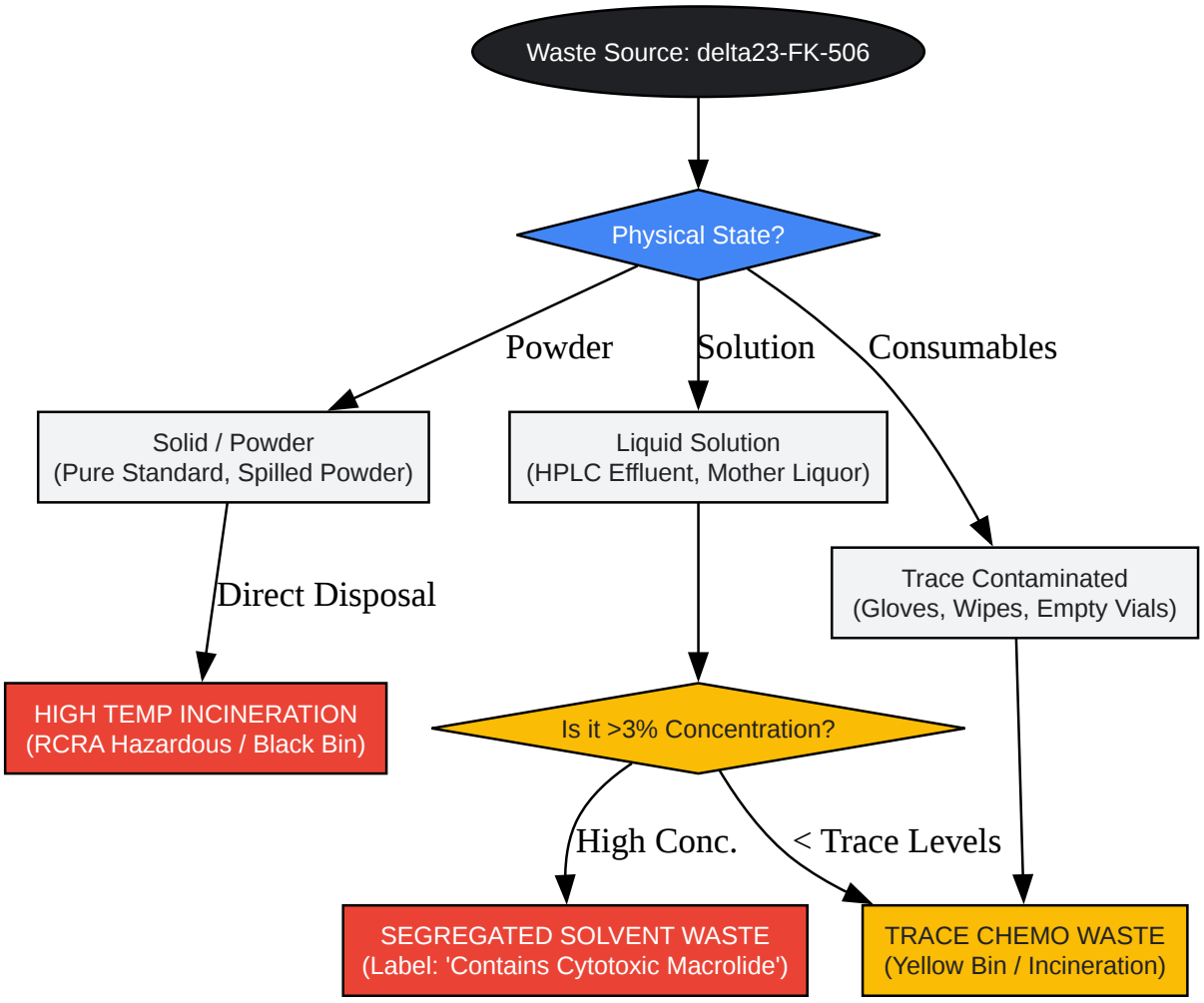


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Caption: Triage logic for **delta23-FK-506**. Note that "Trace" definitions vary by jurisdiction (e.g., RCRA "empty" rule), but incineration is the universal destruction method.[2][4][5]

# Detailed Disposal Protocols

## Protocol A: Solid Waste (Pure Substance)

Context: Expired standards, weighing boat residues, or spilled powder.[2][3][4][5]

- Containment: Do not sweep. Use a damp wipe to pick up residual powder to prevent aerosolization.[2][3]

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- Primary Packaging: Place the substance (vial or debris) into a clear, sealable polyethylene bag (4 mil thickness).
- Secondary Packaging: Place the sealed bag into a Black RCRA Hazardous Waste Container (or international equivalent for Cytotoxic Waste).
- Labeling: The container must be labeled:
  - Chemical Name: **delta23-FK-506** (Tacrolimus Impurity).[1][2][3][5][6]
  - Hazard Class:Toxic / Cytotoxic.[2][3][5][7]
  - Disposal Method:Incineration Only.

## Protocol B: Liquid Waste (HPLC Effluent/Stock Solutions)

Context: **delta23-FK-506** dissolved in Acetonitrile, Methanol, or DMSO.[1][2][3][4][5]

- Segregation: Do not pour down the sink. Macrolides are environmentally persistent and toxic to aquatic life.[2][3]
- Collection: Collect in a dedicated "Cytotoxic Liquid Waste" carboy.
  - Expert Insight: Avoid mixing with strong acids or oxidizers in the waste drum, as this can cause uncontrolled exothermic reactions before incineration.[2][4]
- Deactivation (Surface Only):
  - While incineration is required for the waste itself, surface decontamination of the work area can be achieved using a 10% Bleach (Sodium Hypochlorite) solution followed by a Thiosulfate rinse.[5] The oxidative cleavage of the macrolide ring reduces potency but does not guarantee total safety for sewer disposal—hence, the liquid itself must be incinerated.

## Protocol C: Sharps and Glassware

Context: Syringes or broken ampules contaminated with **delta23-FK-506**.[1][2][3][5]

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- Immediate Isolation: Place directly into a rigid, puncture-proof Chemotherapy Sharps Container (usually Yellow or White with Cytotoxic labeling).[2][3][5]
- No Recapping: Never recap needles used with high-potency compounds.[2][3][5]
- Sealing: Once the container is 3/4 full, seal permanently and route for incineration.

# Spill Response Workflow

Accidental release of **delta23-FK-506** requires immediate, calm action to prevent lab-wide contamination.[1][2][3][5]

Figure 2: Spill Response Logic

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Caption: Five-step immediate response protocol for **delta23-FK-506** spills. Speed and containment are critical to prevent aerosol migration.

# Scientific Integrity & Regulatory Compliance

## Why Incineration?

The macrolide structure of **delta23-FK-506** is thermally stable up to significant temperatures.[1][2][3][5] Standard autoclaving (121°C) is insufficient to destroy the molecule's biological activity.[3][5]

- Requirement: High-temperature incineration (>1,000°C) is the only validated method to break the macrocyclic lactone ring and ensure zero environmental release.[3][5]

## Regulatory Grounding (US/Global)

- NIOSH (USA): Tacrolimus is listed as a Hazardous Drug (Table 1 or 2 depending on formulation).[3][5] Its derivatives (delta23) are treated with the same precaution.[3][5]

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- RCRA (EPA): While not explicitly P-listed or U-listed by CAS number, **delta23-FK-506** waste often exhibits "toxicity" characteristics or is regulated under state-specific "Medical Waste" laws requiring incineration.[1][2][3][5]

- GHS Classification: H301 (Toxic if swallowed), H361 (Suspected of damaging fertility).[2][3][4][5][8]

## References

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